

# Essential Safety and Logistical Information for Handling Migalastat Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Migalastat Hydrochloride

Cat. No.: B043602

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of active pharmaceutical ingredients such as **Migalastat Hydrochloride** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), handling procedures, and disposal plans to maintain a safe laboratory environment.

## Physicochemical and Hazard Identification

**Migalastat Hydrochloride** is a white to almost white crystalline solid.[1] It is freely soluble in aqueous media between pH 1.2 and 7.5.[1][2] The substance is classified as harmful if swallowed (Acute toxicity, oral - Category 4), causes skin irritation (Category 2), causes serious eye irritation (Category 2A), and may cause respiratory irritation (Specific target organ toxicity, single exposure - Category 3).[3]

Property	Data
Appearance	White to almost white crystalline solid[1]
Solubility	Freely soluble between pH 1.2 and pH 7.5 in aqueous media[1][2]
pKa	7.47 ± 0.01[1][2]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClNO <sub>4</sub>
Molecular Weight	199.63 g/mol [4]
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[3]
LD50 (Oral)	No data available[5]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[3]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)[3]
Respiratory Irritation	May cause respiratory irritation[3]

## Personal Protective Equipment (PPE)

When handling **Migalastat Hydrochloride**, the use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations
Eye Protection	Wear safety goggles with side-shields.[3]
Hand Protection	Wear protective gloves. Inspect gloves prior to use and use proper glove removal technique.[6]
Body Protection	Wear a protective lab coat or a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3][6]
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. In case of insufficient ventilation, wear a suitable respirator. For higher-risk activities, a self-contained breathing apparatus may be necessary.[3][6]

## Procedural Guidance for Handling Migalastat Hydrochloride

Adherence to a strict, step-by-step protocol is crucial for the safe handling of this potent pharmaceutical compound.

### Preparation and Engineering Controls

- **Ventilation:** Always handle **Migalastat Hydrochloride** in a well-ventilated area.[3] For operations that may generate dust, such as weighing or reconstitution, use a chemical fume hood or a powder containment hood.
- **Designated Area:** Designate a specific area for handling potent compounds to prevent cross-contamination.
- **Safety Equipment:** Ensure a safety shower and an eyewash station are readily accessible.[3]

## Handling and Personal Hygiene

- Avoid Dust Formation: Take care to avoid the formation and spread of dust.[\[6\]](#)[\[7\]](#)
- Direct Contact: Avoid direct contact with the substance, including skin and eye contact, and inhalation.[\[3\]](#)[\[7\]](#)
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly before breaks and at the end of the workday after handling the compound.[\[6\]](#)

## Storage

- Container: Keep the container tightly sealed in a cool, well-ventilated area.[\[3\]](#) The product is hygroscopic, so take precautions to avoid contact with atmospheric moisture and consider storing under argon.[\[7\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[3\]](#)

## Accidental Release Measures

- Evacuation: Evacuate personnel to a safe area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[3\]](#)[\[6\]](#)
- Cleanup: For spills, wear appropriate PPE. Pick up and arrange disposal without creating dust. Sweep up the material and place it in a suitable, closed container for disposal.[\[6\]](#)

## First Aid Measures

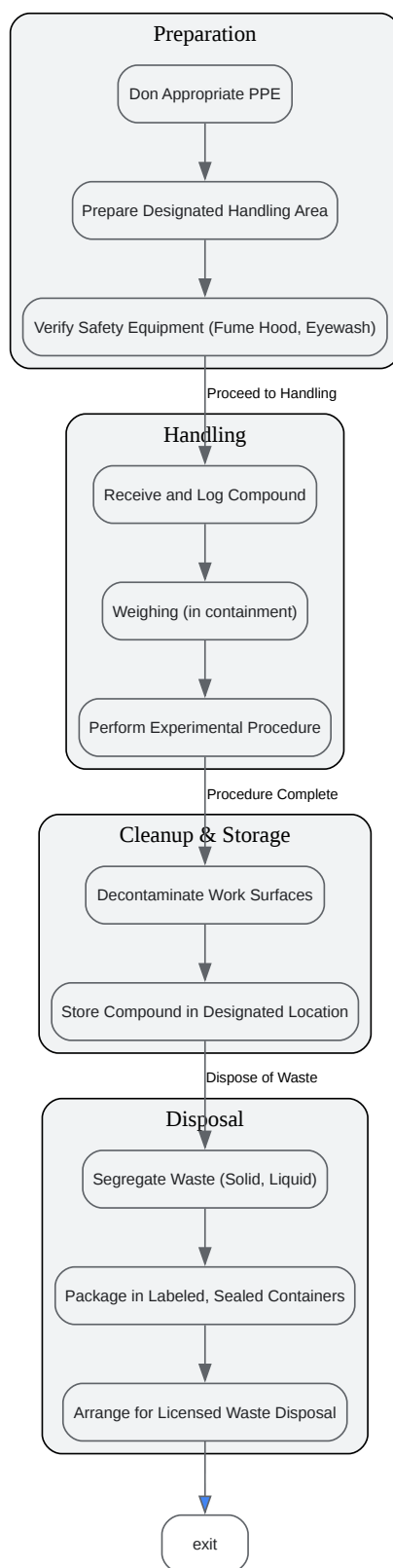
Exposure Route	First Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6]

## Disposal Plan

- **Waste Product:** Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[6] All disposal practices must be in accordance with federal, state, and local regulations.
- **Contaminated Packaging:** Dispose of contaminated packaging as unused product in accordance with local regulations.[6]

## Handling Workflow Diagram

The following diagram illustrates the logical workflow for handling **Migalastat Hydrochloride**, from receiving the compound to its final disposal, emphasizing safety and compliance at each step.



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Caption: Workflow for Safe Handling of **Migalastat Hydrochloride**.

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## References

- 1. tga.gov.au [tga.gov.au]
- 2. tga.gov.au [tga.gov.au]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Migalastat Hydrochloride | C<sub>6</sub>H<sub>14</sub>ClNO<sub>4</sub> | CID 11644097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cleanchemlab.com [cleanchemlab.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
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Address: 3281 E Guasti Rd

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